

# 3',5'-Dichloro-2'-hydroxyacetophenone molecular structure and weight

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## Compound of Interest

Compound Name: 3',5'-Dichloro-2'-  
hydroxyacetophenone

Cat. No.: B1348521

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## A Technical Guide to 3',5'-Dichloro-2'-hydroxyacetophenone

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **3',5'-Dichloro-2'-hydroxyacetophenone**, a chemical compound of interest in various research and development applications. The following sections detail its molecular characteristics and provide a structural visualization.

## Molecular and Physical Properties

**3',5'-Dichloro-2'-hydroxyacetophenone** is a substituted aromatic ketone. Its key quantitative properties are summarized in the table below, compiled from various chemical data sources.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>2</sub> [1][2][3]
Molecular Weight	205.04 g/mol [4][5]
CAS Registry Number	3321-92-4[1][2]
Appearance	White to yellow crystals or powder[3]
Melting Point	94-97 °C[5]
Boiling Point	132-134 °C at 18 mmHg[5]
IUPAC Name	1-(3,5-dichloro-2-hydroxyphenyl)ethanone[3]
InChI Key	CJFYGRLJDKWMDI-UHFFFAOYSA-N[1][2]

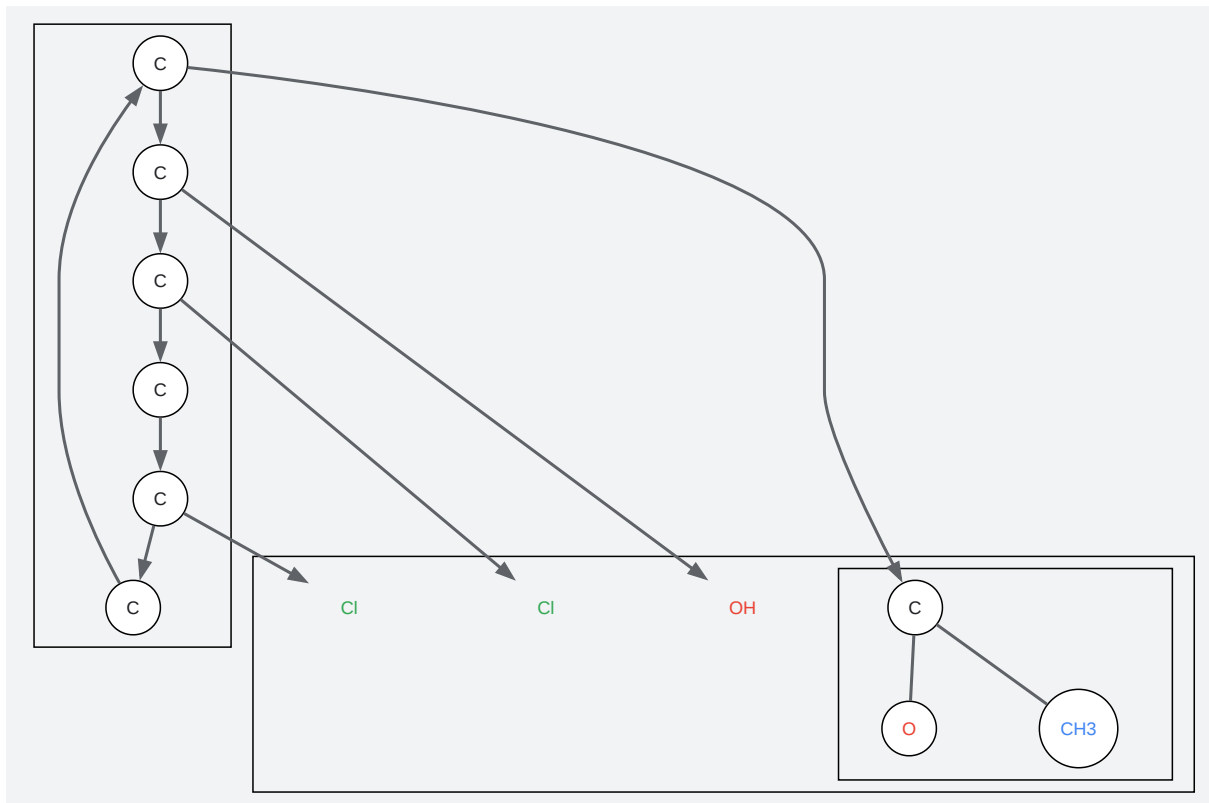
## Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points listed above are not provided in the referenced search results. These values are typically determined through standard laboratory procedures such as capillary melting point determination and vacuum distillation, respectively.

The synthesis of **3',5'-Dichloro-2'-hydroxyacetophenone** can be achieved via the Fries rearrangement of 2,4-dichlorophenyl acetate with aluminium chloride in tetrachloroethane at 150–160°C.[4] A detailed experimental protocol for this synthesis is not available in the provided search results.

## Molecular Structure Visualization

The molecular structure of **3',5'-Dichloro-2'-hydroxyacetophenone** is depicted in the following diagram, generated using the Graphviz DOT language.



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Caption: Molecular structure of **3',5'-Dichloro-2'-hydroxyacetophenone**.

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## References

- 1. 3,5-Dichloro-2-hydroxyacetophenone [webbook.nist.gov]
- 2. 3,5-Dichloro-2-hydroxyacetophenone [webbook.nist.gov]
- 3. 3',5'-Dichloro-2'-hydroxyacetophenone, 99% 25 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]

- 4. 3',5'-DICHLORO-2'-HYDROXYACETOPHENONE | 3321-92-4 [chemicalbook.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
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